

# An In-depth Technical Guide to Methyl 10-undecenoate (CAS: 111-81-9)

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Methyl 10-undecenoate

Cat. No.: B153647

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

## Abstract

**Methyl 10-undecenoate**, the methyl ester of 10-undecenoic acid, is a versatile bio-derived monomer and chemical intermediate with growing significance in polymer chemistry, fragrance formulation, and potentially in the synthesis of bioactive molecules. Its terminal double bond and ester functionality make it a valuable building block for a variety of chemical transformations. This guide provides a comprehensive overview of its chemical and physical properties, detailed experimental protocols for its synthesis and polymerization, and an exploration of its current and potential applications.

## Chemical and Physical Properties

**Methyl 10-undecenoate** is a colorless to pale yellow liquid with a characteristic oily, fatty, and slightly fruity aroma.<sup>[1][2]</sup> It is soluble in organic solvents but has limited solubility in water.<sup>[3]</sup>

Table 1: Chemical Identifiers and Nomenclature

Identifier	Value
CAS Number	111-81-9[4]
IUPAC Name	methyl undec-10-enoate[4]
Synonyms	Methyl undecylenate, 10-Undecenoic acid methyl ester[5]
Molecular Formula	C12H22O2[4]
Molecular Weight	198.30 g/mol [4]
InChI	InChI=1S/C12H22O2/c1-3-4-5-6-7-8-9-10-11-12(13)14-2/h3H,1,4-11H2,2H3[4]
InChIKey	KISVAASFGZJBCY-UHFFFAOYSA-N[4]
SMILES	COC(=O)CCCCCCCCC=C[4]

Table 2: Physical and Chemical Properties

Property	Value	Reference(s)
Appearance	Colorless to pale yellow liquid	[2]
Odor	Oily, fatty, waxy, slightly fruity	[1][6]
Boiling Point	245-248 °C at 760 mmHg	[4]
Melting Point	-27.5 °C	[4]
Density	0.882 - 0.891 g/mL at 20-25 °C	[4][7]
Refractive Index	1.436 - 1.442 at 20°C	[4]
Flash Point	>110 °C (>230 °F)	[6]
Solubility	Insoluble in water; soluble in alcohol, oil, and propylene glycol.	[3]

## Synthesis of Methyl 10-undecenoate

The most common method for synthesizing **methyl 10-undecenoate** is through the Fischer esterification of 10-undecenoic acid with methanol in the presence of an acid catalyst.[8]

## Experimental Protocol: Fischer Esterification of 10-Undecenoic Acid

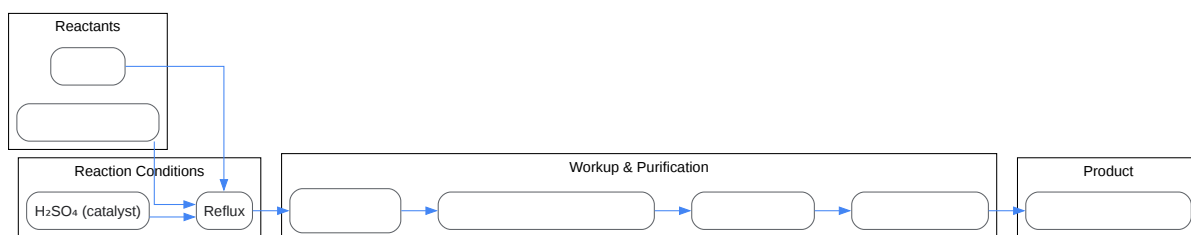
Materials:

- 10-Undecenoic acid
- Anhydrous methanol
- Concentrated sulfuric acid (catalyst)
- Diethyl ether
- Saturated aqueous sodium bicarbonate solution
- Brine
- Anhydrous sodium sulfate

Procedure:

- In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, dissolve 10-undecenoic acid in an excess of anhydrous methanol (e.g., a 10:1 molar ratio of methanol to acid).
- Slowly add a catalytic amount of concentrated sulfuric acid to the stirring solution.
- Heat the mixture to reflux and maintain for several hours, monitoring the reaction progress by thin-layer chromatography (TLC) or gas chromatography (GC).
- After the reaction is complete, allow the mixture to cool to room temperature.
- Remove the excess methanol using a rotary evaporator.
- Dissolve the residue in diethyl ether and transfer it to a separatory funnel.

- Wash the organic layer sequentially with water, saturated aqueous sodium bicarbonate solution (to neutralize the acid catalyst), and brine.
- Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure to yield crude **methyl 10-undecenoate**.
- For higher purity, the product can be purified by vacuum distillation.



[Click to download full resolution via product page](#)

Synthesis of **Methyl 10-undecenoate** via Fischer Esterification.

## Applications in Polymer Chemistry

**Methyl 10-undecenoate** is a key monomer in the synthesis of bio-based polymers. Its terminal double bond is amenable to various polymerization techniques, most notably Acyclic Diene Metathesis (ADMET) polymerization.<sup>[9]</sup>

### Acyclic Diene Metathesis (ADMET) Polymerization

ADMET is a step-growth polycondensation that utilizes metathesis catalysts, such as Grubbs' catalysts, to form polymers from  $\alpha,\omega$ -dienes with the release of a small molecule, typically ethylene. **Methyl 10-undecenoate** can act as a chain stopper in ADMET polymerization, allowing for the control of the polymer's molecular weight.<sup>[3]</sup> It can also be used to synthesize

various diols and diesters which then act as monomers for polyesters and poly(ester-amide)s.  
[\[10\]](#)[\[11\]](#)

## Experimental Protocol: Synthesis of Polyesters from Diols Derived from Methyl 10-undecenoate

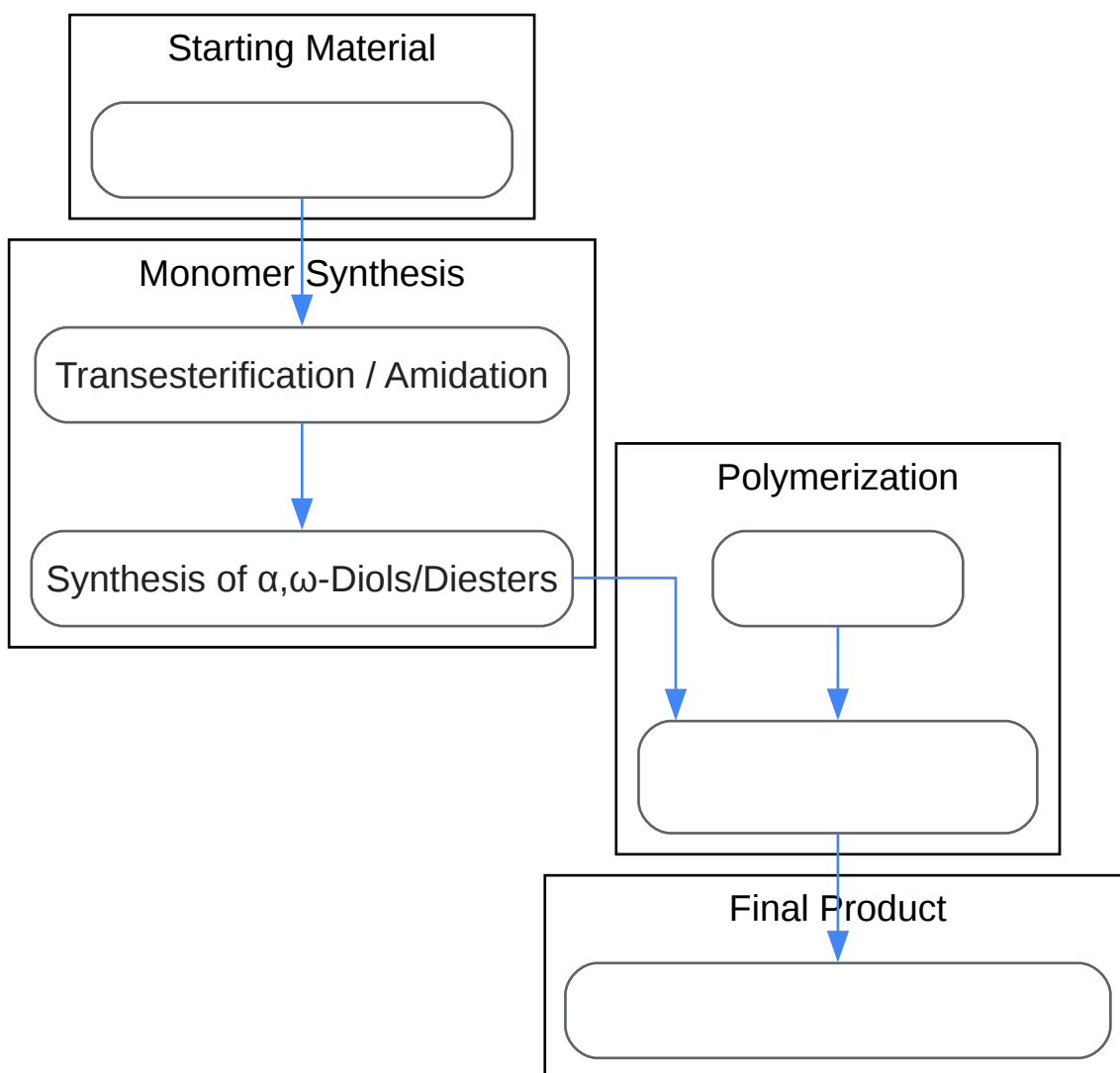
This protocol outlines a general procedure for the polycondensation of a diol (derived from **methyl 10-undecenoate**) with a bio-based methyl diester.[\[9\]](#)

Materials:

- Diol derived from **methyl 10-undecenoate**
- Bio-based methyl diester (e.g., dimethyl succinate)
- 1,5,7-Triazabicyclo[4.4.0]dec-5-ene (TBD) catalyst
- High-vacuum line
- Schlenk flask

Procedure:

- In a Schlenk flask, combine the diol and the methyl diester in the desired stoichiometric ratio.
- Add the TBD catalyst (typically 0.1–1 mol%).
- Heat the mixture in stages under vacuum to facilitate the removal of methanol and drive the polymerization.
- Maintain a high vacuum (<0.1 mbar) during the final stage of the reaction to ensure high molecular weight polymer formation.
- Cool the reaction mixture to room temperature.
- The resulting polymer can be dissolved in a suitable solvent (e.g., chloroform) for further characterization.



[Click to download full resolution via product page](#)

Workflow for the synthesis of polyesters from **methyl 10-undecenoate**.

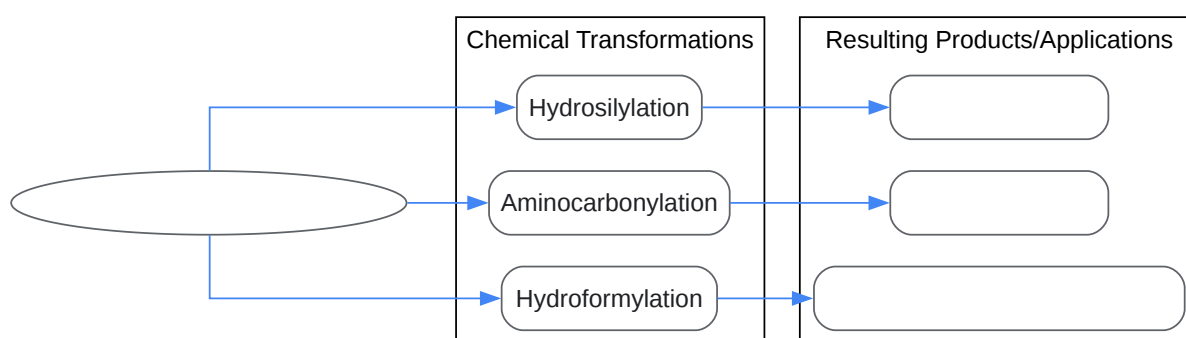
## Other Chemical Transformations

The versatile structure of **methyl 10-undecenoate** allows for a range of chemical modifications, including hydroformylation, aminocarbonylation, and hydrosilylation.<sup>[7]</sup>

- Hydroformylation: The addition of a formyl group and a hydrogen atom across the terminal double bond, catalyzed by rhodium complexes, can produce bifunctional polymer precursors.

<sup>[7]</sup>

- Aminocarbonylation: In the presence of a palladium catalyst,  $\alpha,\omega$ -ester amides can be synthesized.[7]
- Hydrosilylation: This reaction is used to modify silicone monomers, such as 1,3,5,7-tetramethylcyclotetrasiloxane, for the preparation of silicone nano/microstructures.[7]



[Click to download full resolution via product page](#)

Key chemical transformations of **methyl 10-undecenoate**.

## Biological Activity and Potential in Drug Development

While **methyl 10-undecenoate** itself is primarily used as a chemical intermediate, its derivatives have shown potential biological activity. Lipoconjugates of phenolic acids with **methyl 10-undecenoate** have been investigated for their anticancer properties.[12] For instance, certain amide derivatives have demonstrated cytotoxic effects on various human cancer cell lines, including breast (MCF7, MDA-MB-231), ovarian (SKOV3), prostate (DU145), and liver (HepG2) cancer cells.[12]

Further research is required to fully elucidate the structure-activity relationships and mechanisms of action of these derivatives. The ability to functionalize both the ester and the terminal alkene of **methyl 10-undecenoate** makes it an interesting scaffold for the development of novel therapeutic agents.

## Safety and Handling

**Methyl 10-undecenoate** is considered harmful if swallowed or inhaled.[6] It may cause irritation upon contact with skin or eyes.[3] Appropriate personal protective equipment (PPE), including gloves and eye protection, should be worn when handling this compound.[7] It is also toxic to aquatic life with long-lasting effects.[6]

Table 3: GHS Hazard Information

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	4	H302: Harmful if swallowed
Acute Toxicity, Inhalation	4	H332: Harmful if inhaled
Hazardous to the aquatic environment, long-term hazard	2	H411: Toxic to aquatic life with long lasting effects

## Conclusion

**Methyl 10-undecenoate** is a valuable and versatile chemical derived from renewable resources. Its primary application lies in the field of polymer chemistry, where it serves as a monomer for the synthesis of a variety of polyesters and poly(ester-amide)s through techniques like ADMET polymerization. Its reactivity also allows for a range of chemical modifications, opening avenues for the creation of specialty chemicals and materials. While the direct biological activity of **methyl 10-undecenoate** is not extensively studied, its derivatives have shown promise as potential anticancer agents, warranting further investigation in the field of drug development. This guide provides a foundational understanding of this compound for researchers and scientists looking to explore its potential in their respective fields.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References



- 1. mdpi.com [mdpi.com]
- 2. Synthesis of Polyesters Containing Long Aliphatic Methylene Units by ADMET Polymerization and Synthesis of ABA-Triblock Copolymers by One-Pot End Modification and Subsequent Living Ring-Opening Polymerization - PMC [pmc.ncbi.nlm.nih.gov]
- 3. mdpi.com [mdpi.com]
- 4. Methyl 10-undecenoate | C<sub>12</sub>H<sub>22</sub>O<sub>2</sub> | CID 8138 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. larodan.com [larodan.com]
- 6. methyl 10-undecenoate, 111-81-9 [thegoodscentscompany.com]
- 7. 10-十一烯酸甲酯 96% | Sigma-Aldrich [sigmaaldrich.com]
- 8. nbinno.com [nbinno.com]
- 9. benchchem.com [benchchem.com]
- 10. Methyl 10-undecenoate as a raw material for the synthesis of renewable semi-crystalline polyesters and poly(ester-amide)s - Polymer Chemistry (RSC Publishing) [pubs.rsc.org]
- 11. researchgate.net [researchgate.net]
- 12. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [An In-depth Technical Guide to Methyl 10-undecenoate (CAS: 111-81-9)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b153647#methyl-10-undecenoate-cas-number-111-81-9]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)